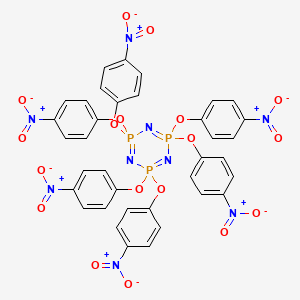

Hexakis(4-nitrophenoxy)cyclotriphosphazene

• CAS No.: 14711-91-2
• Molecular Formula: C36H24N9O18P3
• Molecular Weight: 963.5 g/mol
• IUPAC Name: 2,2,4,4,6,6-hexakis(4-nitrophenoxy)-1,3,5-triaza-2λ5,4λ5,6λ5-triphosphacyclohexa-1,3,5-triene
• InChI: InChI=1S/C36H24N9O18P3/c46-40(47)25-1-13-31(14-2-25)58-64(59-32-15-3-26(4-16-32)41(48)49)37-65(60-33-17-5-27(6-18-33)42(50)51,61-34-19-7-28(8-20-34)43(52)53)39-66(38-64,62-35-21-9-29(10-22-35)44(54)55)63-36-23-11-30(12-24-36)45(56)57/h1-24H
• InChI Key: XVYLTEAMNFTUEW-UHFFFAOYSA-N
• Canonical SMILES: C1=CC(=CC=C1[N+](=O)[O-])OP2(=NP(=NP(=N2)(OC3=CC=C(C=C3)[N+](=O)[O-])OC4=CC=C(C=C4)[N+](=O)[O-])(OC5=CC=C(C=C5)[N+](=O)[O-])OC6=CC=C(C=C6)[N+](=O)[O-])OC7=CC=C(C=C7)[N+](=O)[O-]

Description

Hexakis(4-nitrophenoxy)cyclotriphosphazene is a useful research compound. Its molecular formula is C36H24N9O18P3 and its molecular weight is 963.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

This material is prepared according to the method of Kober et al., Inorganic Chemistry, Vol. 5, p. 2239 (1966), which is incorporated herein by reference, by treatment of hexachlorocyclotriphosphazene with p-nitrophenol and potassium hydroxide. Hexakis(4-nitrophenoxy)-cyclotriphosphazene having a melting point of 261°-264° C. is obtained (lit. m.p. 264° C.). The infrared spectrum (in KBr), (cm-1) is 1589 (aromatic), 1522 and 1348 (asymmetrical and symmetrical nitro group stretching) and 1203, 1182 and 1163 (cyclotriphosphazene P=N).
